

The Role of CD73 Inhibition in Cancer Immunology: A Technical Guide

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Compound of Interest

Compound Name: CD73-IN-3

Cat. No.: B15606665

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Disclaimer: The specific compound "**CD73-IN-3**" does not correspond to a publicly documented small molecule inhibitor in the scientific literature based on the conducted search. Therefore, this guide will provide a comprehensive overview of the broader class of CD73 inhibitors in cancer immunology research, drawing upon established principles and data from various known inhibitors.

Introduction

CD73, also known as ecto-5'-nucleotidase (NT5E), is a critical enzyme in the tumor microenvironment (TME) that plays a pivotal role in cancer immune evasion, proliferation, and metastasis. This cell surface-bound enzyme catalyzes the dephosphorylation of adenosine monophosphate (AMP) to adenosine, a potent immunosuppressive molecule. Elevated levels of adenosine within the TME suppress the anti-tumor immune response by inhibiting the activity of various immune cells, including T cells and natural killer (NK) cells. Consequently, targeting CD73 has emerged as a promising therapeutic strategy in oncology. This technical guide provides an in-depth overview of the foundational research on CD73 as a therapeutic target, summarizing key quantitative data, detailing experimental protocols, and visualizing essential pathways and workflows.

The CD73-Adenosine Signaling Pathway

The canonical pathway for extracellular adenosine production involves the sequential enzymatic activity of CD39 and CD73. Initially, extracellular adenosine triphosphate (ATP), often released from stressed or dying cells, is hydrolyzed

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